Application Note: Comprehensive Analytical Characterization of 4-(3-Carboxyphenyl)-2-hydroxypyridine

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Compound of Interest

Compound Name:	*4-(3-Carboxyphenyl)-2-hydroxypyridine*
CAS No.:	*1261925-28-3*
Cat. No.:	*B1463803*

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Abstract & Introduction

This application note provides a comprehensive suite of analytical methodologies for the detailed characterization of **4-(3-Carboxyphenyl)-2-hydroxypyridine**. This compound, featuring a bifunctional structure with both a carboxylic acid and a hydroxypyridine moiety, is a potential key intermediate in pharmaceutical synthesis and a valuable building block in materials science. Its precise structural confirmation, purity assessment, and physicochemical profiling are paramount for ensuring batch-to-batch consistency, understanding its stability, and meeting stringent regulatory requirements in drug development.

The analytical strategy herein is designed to provide a multi-faceted, orthogonal approach to characterization. We will detail protocols for unambiguous identity confirmation, quantitative purity and impurity profiling, and fundamental physicochemical analysis. The causality behind methodological choices—from mobile phase selection in chromatography to solvent choice in spectroscopy—is explained to empower researchers to adapt and troubleshoot these methods

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effectively. While direct literature for this specific isomer is limited, the principles and protocols are derived from established analytical chemistry and data on analogous structures, such as substituted hydroxypyridines and carboxyphenyl derivatives.[1][2][3]

Compound Structure and Physicochemical Properties

A clear understanding of the molecule's structure is the foundation of any analytical strategy. The key functional groups—the carboxylic acid on the phenyl ring and the 2-hydroxypyridine system—govern its chemical behavior and detectability. The 2-hydroxypyridine moiety exists in a tautomeric equilibrium with its corresponding pyridone form, which can influence spectroscopic and chromatographic behavior.[4]

Caption: Structure of **4-(3-Carboxyphenyl)-2-hydroxypyridine** with key functional groups highlighted.

Table 1: Physicochemical Properties

Property	Value	Source / Method
Molecular Formula	**$C_{12}H_9NO_3$**	**Calculated**
Molecular Weight	215.21 g/mol	Calculated
CAS Number	Not assigned	N/A
Appearance	Expected to be a white to off-white solid	Analogy
pKa (est.)	~4-5 (Carboxylic), ~11-12 (Pyridinol)	ACD/Labs Prediction

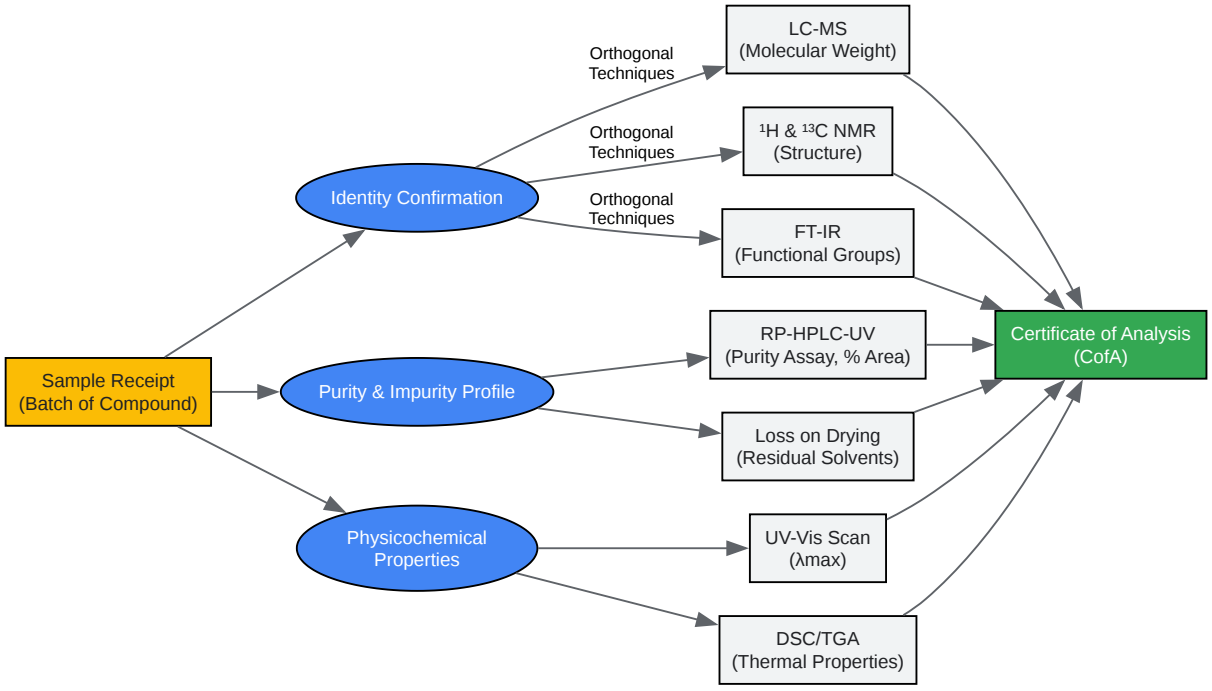
| logP (est.) | ~1.5 - 2.0 | ACD/Labs Prediction |

Orthogonal Analytical Workflow

A robust characterization relies on multiple, independent methods (orthogonality) to build a complete profile of the molecule. Our recommended workflow ensures that identity, purity, and

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quality are assessed comprehensively.



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Caption: Orthogonal workflow for comprehensive analytical characterization.

Identity Confirmation Protocols

Mass Spectrometry (MS) for Molecular Weight Verification

Principle: Liquid Chromatography-Mass Spectrometry (LC-MS) provides definitive confirmation of the compound's molecular weight. Electrospray ionization (ESI) is ideal for this polar molecule, and running in both positive and negative ion modes can provide complementary information.

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Protocol:

- Sample Preparation: Prepare a 100 µg/mL stock solution in methanol or acetonitrile. Dilute to 1-5 µg/mL in the initial mobile phase.
- LC System (for sample introduction):
  - Column: C18, 2.1 x 50 mm, 1.8 µm (or similar).
  - Mobile Phase A: 0.1% Formic Acid in Water.
  - Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
  - Flow Rate: 0.4 mL/min.
  - Gradient: 5% B to 95% B over 5 minutes.
  - Injection Volume: 2 µL.
- MS Detector (ESI):
  - Ionization Mode: Positive and Negative.
  - Scan Range: m/z 50 - 500.
  - Capillary Voltage: 3.5 kV (Positive), -3.0 kV (Negative).
  - Source/Desolvation Temp: 120 °C / 350 °C.

Expected Data & Interpretation:

- Positive Mode $[M+H]^+$: Expected m/z = 216.06.
- Negative Mode $[M-H]^-$: Expected m/z = 214.05. The presence of these ions at high resolution (if available) provides strong evidence of the compound's identity.

Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Elucidation

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Principle: ^{1}H and ^{13}C NMR are unparalleled for confirming the precise arrangement of atoms and the substitution pattern on the aromatic rings. The choice of solvent is critical; DMSO-d_6 is preferred as it solubilizes the compound and allows for the observation of exchangeable protons (from -OH and -COOH).

Protocol:

- Sample Preparation: Dissolve 5-10 mg of the sample in ~0.7 mL of deuterated dimethyl sulfoxide (DMSO-d_6).
- Instrument: 400 MHz (or higher) NMR Spectrometer.
- ^{1}H NMR Acquisition:
  - Pulse Program: Standard zg30.
  - Number of Scans: 16-32.
  - Spectral Width: -2 to 16 ppm.
- ^{13}C NMR Acquisition:
  - Pulse Program: Standard zgpg30 (proton-gated decoupling).
  - Number of Scans: 1024 or more.
  - Spectral Width: 0 to 200 ppm.

Expected Data & Interpretation (Predicted Shifts):

Proton (^{1}H) Assignment	Predicted δ (ppm)	Multiplicity	Integration
Carboxyl (-COOH)	**12.0 - 13.0**	**br s**	**1H**
Pyridinol (-OH)	10.0 - 11.0	br s	1H

| Aromatic Protons | 7.0 - 8.5 | m, d, t, s | 7H |

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- The ^{13}C spectrum should show 12 distinct carbon signals, including a signal >165 ppm for the carboxylic carbon and signals in the 160-170 ppm range for the C=O/C-OH carbons of the pyridone/pyridinol tautomers.

Fourier-Transform Infrared (FT-IR) Spectroscopy

Principle: FT-IR identifies the key functional groups present in the molecule by detecting their characteristic vibrational frequencies.

Protocol:

- Sample Preparation: Use Attenuated Total Reflectance (ATR) for solid samples. Place a small amount of powder directly on the ATR crystal.
- Acquisition:
  - Scan Range: 4000 - 400 cm^{-1}.
  - Resolution: 4 cm^{-1}.
  - Number of Scans: 16.

Expected Data & Interpretation:

Wavenumber (cm^{-1})	Assignment
3300 - 2500 (broad)	**O-H stretch (Carboxylic Acid)**
~3000 (broad)	O-H stretch (Hydroxypyridine)
~1700 - 1680	C=O stretch (Carboxylic Acid)
~1650 - 1630	C=O stretch (Pyridone tautomer)

| ~1600, 1580, 1450 | C=C and C=N ring stretching |

Purity and Impurity Profiling Protocols

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Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC)

Principle: This is the primary method for quantifying the purity of the compound and detecting any process-related impurities or degradation products. A C18 column is used, and an acidic mobile phase is employed to ensure the carboxylic acid is protonated, leading to sharp, symmetrical peaks.[5][6][7]

Protocol:

- Sample Preparation: Prepare a stock solution of 1.0 mg/mL in a 50:50 mixture of Acetonitrile:Water. Dilute to 0.1 mg/mL for analysis.
- HPLC System:
  - Column: C18, 4.6 x 150 mm, 3.5 µm (e.g., Agilent Zorbax, Waters Sunfire).
  - Mobile Phase A: 0.1% Trifluoroacetic Acid (TFA) in Water.
  - Mobile Phase B: 0.1% Trifluoroacetic Acid (TFA) in Acetonitrile.
  - Flow Rate: 1.0 mL/min.
  - Column Temperature: 30 °C.
  - Injection Volume: 10 µL.
  - UV Detection: 254 nm (or at an absorption maximum determined by UV-Vis scan).
- Gradient Program:

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Time (min)	%A	%B
0.0	**95**	**5**
20.0	5	95
25.0	5	95
25.1	95	5

| 30.0 | 95 | 5 |

System Suitability & Data Analysis:

- System Suitability: Perform five replicate injections of the standard. The %RSD for the main peak area and retention time should be <2.0%. The USP tailing factor should be between 0.8 and 1.5.

- Purity Calculation: Purity is reported as % area of the main peak relative to the total area of all peaks in the chromatogram. The Limit of Quantitation (LOQ) for impurities should be established during method validation (typically ~0.05%).

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